

Solubility Profile of Ethyl L-Histidinate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl L-histidinate*

Cat. No.: B1616180

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ethyl L-histidinate**, a derivative of the essential amino acid L-histidine. Understanding the solubility of this compound is critical for its application in pharmaceutical formulations, biochemical research, and drug development. This document compiles available solubility data, outlines experimental protocols for its determination, and presents logical workflows for solubility studies.

Quantitative Solubility Data

Precise, experimentally determined solubility data for **ethyl L-histidinate** free base in a wide range of common organic solvents is not extensively documented in publicly available literature. However, data for its dihydrochloride salt and qualitative information for related compounds provide valuable insights into its solubility characteristics.

Table 1: Quantitative Solubility of **Ethyl L-Histidinate** Dihydrochloride

Solvent	Temperature (°C)	Solubility
Ethanol	Not Specified	50 mg/mL ^[1]

Note: The data presented above is for the dihydrochloride salt of **ethyl L-histidinate**. The solubility of the free base form may differ significantly.

Qualitative Solubility and Inferences

Based on the general principles of solubility and data from related compounds such as L-histidine and other amino acid esters, the following qualitative solubility profile for **ethyl L-histidinate** free base can be inferred:

- Water: L-histidine, the parent amino acid, is soluble in water. The esterification to **ethyl L-histidinate** introduces a more hydrophobic ethyl group, which is expected to decrease its aqueous solubility compared to L-histidine.
- Alcohols (Methanol, Ethanol): Amino acids and their derivatives generally exhibit solubility in polar protic solvents like alcohols. L-Histidine ethyl ester dihydrochloride is known to be soluble in ethanol[1]. It is anticipated that the free base will also be soluble in methanol and ethanol. The solubility is likely to decrease with increasing alkyl chain length of the alcohol (e.g., propanol, butanol) due to the decreasing polarity of the solvent.
- Polar Aprotic Solvents (DMSO, DMF): L-Histidine methyl ester dihydrochloride is soluble in Dimethyl Sulfoxide (DMSO). It is reasonable to expect that **ethyl L-histidinate** would also show good solubility in polar aprotic solvents like DMSO and N,N-Dimethylformamide (DMF).
- Chlorinated Solvents (Dichloromethane): A related compound, N'-Methyl-L-histidine methyl ester, is reported to be soluble in dichloromethane. This suggests that **ethyl L-histidinate** may also have some solubility in chlorinated solvents.
- Esters (Ethyl Acetate): N'-Methyl-L-histidine methyl ester is also soluble in ethyl acetate. This indicates a likelihood of **ethyl L-histidinate** being soluble in ester solvents.
- Non-polar Solvents (Hexane, Toluene): Due to the polar nature of the amino acid headgroup and the imidazole ring, **ethyl L-histidinate** is expected to have very low solubility in non-polar solvents.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data in specific solvent systems, the following gravimetric method is a standard experimental protocol.

Objective: To determine the equilibrium solubility of **ethyl L-histidinate** in a given solvent at a specific temperature.

Materials:

- **Ethyl L-histidinate**
- Selected solvent(s) of high purity
- Thermostatically controlled shaker or water bath
- Analytical balance
- Centrifuge
- Vials with screw caps
- Syringe filters (e.g., 0.45 µm PTFE)
- Drying oven or vacuum oven

Procedure:

- Sample Preparation: Add an excess amount of **ethyl L-histidinate** to a pre-weighed vial. The excess solid is crucial to ensure that a saturated solution is formed.
- Solvent Addition: Add a known volume or mass of the desired solvent to the vial.
- Equilibration: Tightly cap the vial and place it in a thermostatically controlled shaker or water bath set to the desired temperature. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the solution is saturated. Continuous agitation is necessary.
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
- Sample Withdrawal: Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter to remove any undissolved solid particles.

- Solvent Evaporation: Transfer the filtered supernatant to a pre-weighed container. Evaporate the solvent completely using a gentle stream of nitrogen, a rotary evaporator, or by placing it in a drying oven at a temperature below the decomposition point of **ethyl L-histidinate**.
- Mass Determination: Once the solvent is completely removed, weigh the container with the dried solute.
- Calculation: The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of dried solute} / \text{Volume of supernatant withdrawn}) \times 100$$

Alternatively, if the initial mass of the solvent is known, the solubility can be expressed in other units such as g/100 g of solvent or mole fraction.

Visualizing Experimental and Logical Workflows

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of **ethyl L-histidinate** solubility.

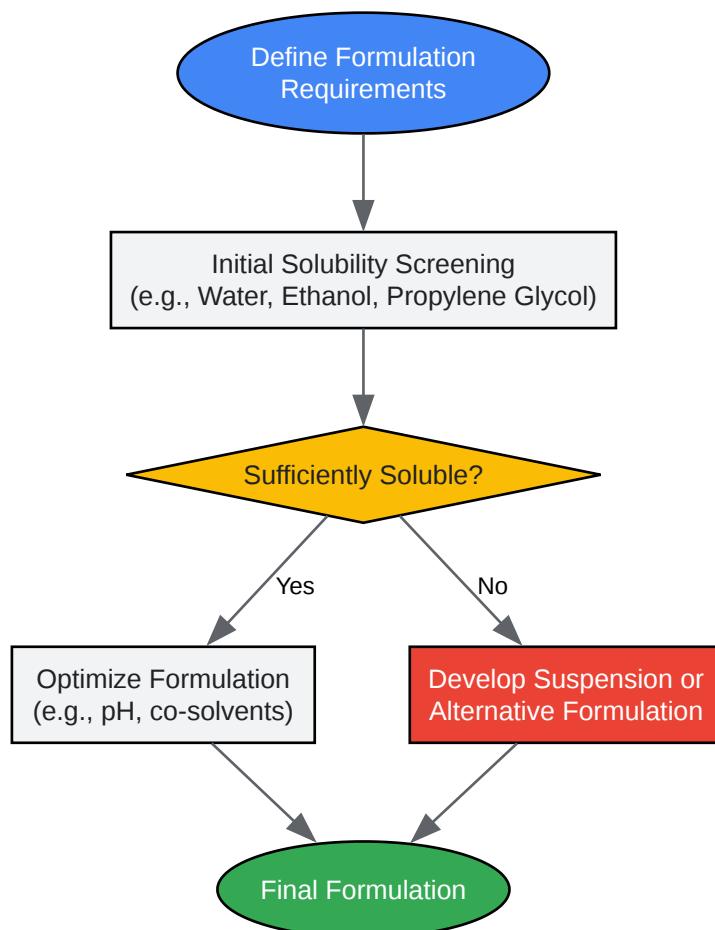


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Caption: Experimental workflow for determining the solubility of **ethyl L-histidinate**.

Logical Flow for Solvent Selection in Drug Development

The choice of solvent is a critical decision in drug development. The following diagram outlines a logical approach to solvent selection based on solubility considerations.



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References

- 1. labsolu.ca [labsolu.ca]
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